

Physicochemical and Thermophysical Properties of 2-Acetyl-5-methylthiazole

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Compound of Interest

Compound Name: 2-Acetyl-5-methylthiazole

Cat. No.: B1332114

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2-Acetyl-5-methylthiazole (C₆H₇NOS) is a thiazole derivative recognized for its nutty and roasted aroma, contributing to the flavor profile of various foods. While it is primarily utilized in the flavor and fragrance industry, its physicochemical properties are crucial for understanding its behavior in various matrices, which is also relevant in pharmaceutical contexts for formulation and delivery.

The table below summarizes the available quantitative data for **2-Acetyl-5-methylthiazole**. It is important to note that some of these values are estimated and should be confirmed by experimental measurement for critical applications.

Table 1: Summary of Known Physicochemical and Thermophysical Properties of **2-Acetyl-5-methylthiazole**

Property	Value	Unit	Source(s)
Molecular Formula	C ₆ H ₇ NOS	-	[1][2]
Molecular Weight	141.191	g/mol	[1][2]
Melting Point	30.00	°C	[3]
Boiling Point	229.00 - 231.00	°C	[3]
Vapor Pressure	0.054	mmHg at 25 °C (estimated)	[3]
Flash Point	95.00	°C	[3]
Water Solubility	7504	mg/L at 25 °C (estimated)	[3]
LogP (octanol/water)	1.036	- (estimated)	[3]
Gas Chromatography Retention Index (Non- polar column)	1076.00	-	[2]
Gas Chromatography Retention Index (Polar column)	1685.00	-	[2]

Experimental Protocols for Determination of Key Thermophysical Properties

For properties such as density, viscosity, surface tension, heat capacity, and thermal conductivity, direct experimental data for **2-Acetyl-5-methylthiazole** is not readily available in the reviewed literature. The following sections provide detailed, standard experimental protocols that can be employed to determine these crucial parameters for liquid samples like **2-Acetyl-5-methylthiazole**.

Density Measurement

Density is a fundamental physical property that relates the mass of a substance to the volume it occupies.

Experimental Protocol: Pycnometer Method

- Preparation: Thoroughly clean and dry a pycnometer of a known volume.
- Mass of Empty Pycnometer: Accurately weigh the empty and dry pycnometer (m_1).
- Mass with Sample: Fill the pycnometer with **2-Acetyl-5-methylthiazole**, ensuring no air bubbles are present. Place the stopper and wipe off any excess liquid. Weigh the filled pycnometer (m_2).
- Mass with Reference Liquid: Empty and clean the pycnometer. Fill it with a reference liquid of known density (e.g., distilled water) at the same temperature and weigh it (m_3).
- Calculation: The density of the sample (ρ_{sample}) can be calculated using the following formula: $\rho_{\text{sample}} = [(m_2 - m_1) / (m_3 - m_1)] * \rho_{\text{reference}}$

Viscosity Measurement

Viscosity measures a fluid's resistance to flow. For Newtonian fluids, it is a crucial parameter in fluid dynamics and process engineering.

Experimental Protocol: Ostwald Viscometer

- Preparation: Clean the Ostwald viscometer with a suitable solvent and dry it completely.
- Sample Loading: Introduce a precise volume of **2-Acetyl-5-methylthiazole** into the larger bulb of the viscometer.
- Thermal Equilibration: Place the viscometer in a constant temperature water bath until the sample reaches the desired temperature.
- Measurement: Using a pipette bulb, draw the liquid up into the other arm until it is above the upper calibration mark. Release the suction and measure the time (t_{sample}) it takes for the liquid meniscus to fall from the upper to the lower calibration mark.
- Reference Measurement: Repeat the procedure with a reference liquid of known viscosity ($\eta_{\text{reference}}$) and density ($\rho_{\text{reference}}$) at the same temperature to determine its flow time ($t_{\text{reference}}$).

- Calculation: The viscosity of the sample (η_{sample}) is calculated as follows, where ρ_{sample} is the density of the sample: $\eta_{\text{sample}} = (\rho_{\text{sample}} * t_{\text{sample}}) / (\rho_{\text{reference}} * t_{\text{reference}}) * \eta_{\text{reference}}$

Surface Tension Measurement

Surface tension is the tendency of liquid surfaces to shrink into the minimum surface area possible.

Experimental Protocol: Du Noüy Ring Method

- Apparatus: A tensiometer equipped with a platinum-iridium ring.
- Preparation: Clean the platinum ring thoroughly, typically by flaming it to remove any organic contaminants.
- Sample Placement: Place the **2-Acetyl-5-methylthiazole** sample in a clean vessel on the tensiometer platform.
- Measurement: Immerse the ring into the liquid and then slowly raise the platform. The force required to pull the ring from the surface of the liquid is measured just before the liquid film breaks.
- Calculation: The surface tension (γ) is calculated from the maximum force (F) and the circumference of the ring (L) using the formula $\gamma = F / (2L)$, often with a correction factor applied.

Heat Capacity Measurement

Heat capacity is the amount of heat required to raise the temperature of a substance by a specific amount.

Experimental Protocol: Adiabatic Scanning Calorimetry

- Apparatus: An adiabatic scanning calorimeter.
- Sample Preparation: A known mass of the **2-Acetyl-5-methylthiazole** sample is hermetically sealed in a sample cell.

- **Measurement:** The sample is heated at a constant rate, and the heat flow required to maintain this rate is measured. An adiabatic shield surrounding the sample cell is heated simultaneously to minimize heat loss.
- **Data Analysis:** The heat capacity is determined from the heat flow, the heating rate, and the mass of the sample.

Thermal Conductivity Measurement

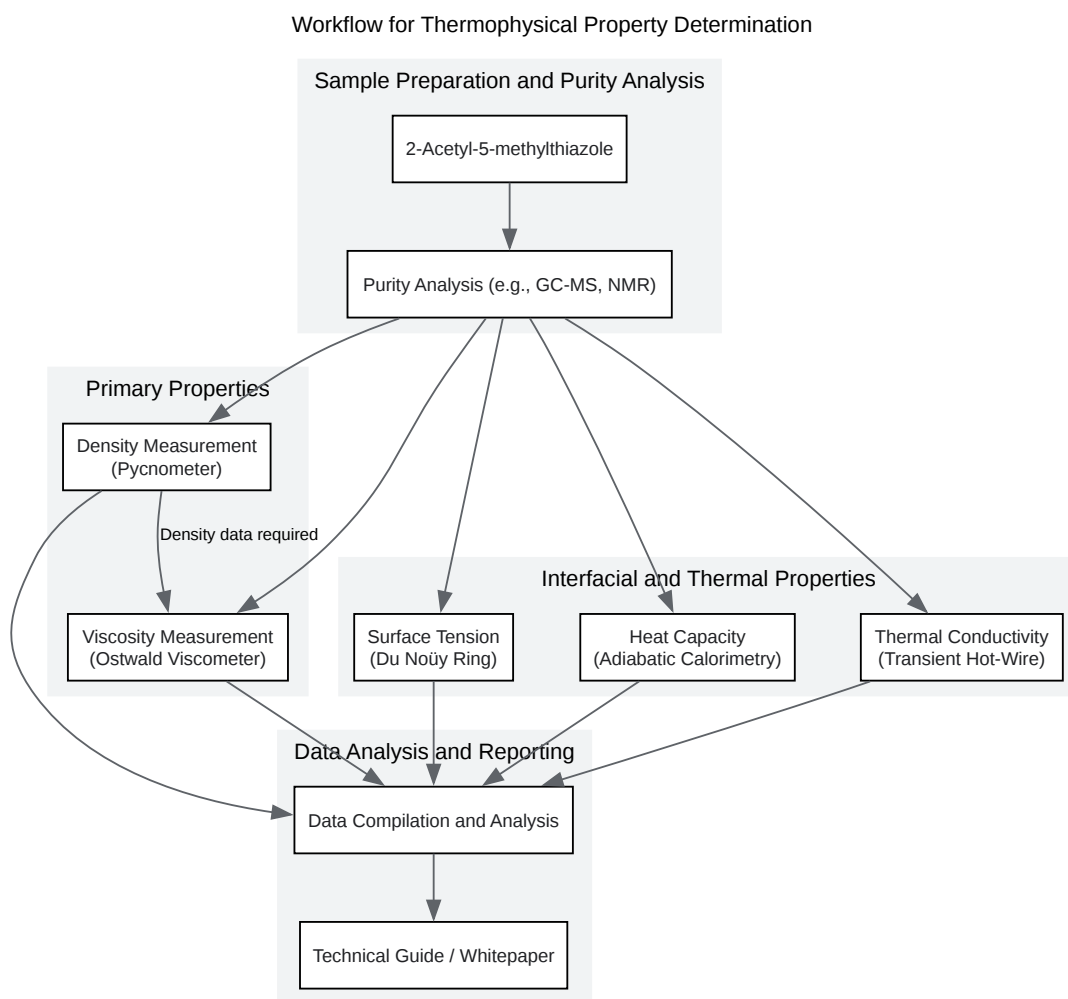
Thermal conductivity is the property of a material to conduct heat.

Experimental Protocol: Transient Hot-Wire Method

- **Apparatus:** A thermal conductivity analyzer with a transient hot-wire probe.
- **Sample Preparation:** The liquid sample is placed in a measurement cell, and the hot-wire probe is immersed in it.
- **Measurement:** A short pulse of electrical current is passed through the thin wire, causing it to heat up. The rate at which the temperature of the wire increases is measured over a short period.
- **Calculation:** The thermal conductivity of the liquid is determined from the temperature rise of the wire as a function of time, as the heat dissipates through the surrounding liquid.

Workflow for Thermophysical Property Determination

The following diagram illustrates a logical workflow for the comprehensive experimental characterization of the thermophysical properties of a liquid compound such as **2-Acetyl-5-methylthiazole**.



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Caption: Workflow for the experimental determination of thermophysical properties.

This guide serves as a foundational resource for researchers working with **2-Acetyl-5-methylthiazole**. The provided experimental protocols offer a clear path for obtaining the necessary thermophysical data to support further research and development activities.

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